

Technical Guide: Spectroscopic Profiling of 3,5-Dimethyloxan-4-ol

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Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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Executive Summary & Structural Context

3,5-dimethyloxan-4-ol presents a classic stereochemical challenge in medicinal chemistry. Unlike simple heterocycles, the relative orientation of the two methyl groups (C3, C5) and the hydroxyl group (C4) creates multiple diastereomeric possibilities.

- **Core Significance:** This fragment mimics the "polypropionate" motif found in macrolides.
- **Stereochemical Complexity:** The molecule possesses three contiguous stereocenters. However, due to the symmetry of the gross structure (plane of symmetry through C4/O1 in meso forms), the analysis simplifies to determining the relative cis/trans relationships.
- **Conformational Preference:** The tetrahydropyran ring predominantly adopts a chair conformation.^[1] Substituents (Me, OH) will prefer equatorial positions to minimize 1,3-diaxial interactions, though hydrogen bonding can stabilize axial hydroxyls.

Stereochemical Scenarios & Isomerism

Before analyzing the spectra, one must define the target isomer. The three most relevant diastereomers are:

- All-Equatorial (2,6-trans): The thermodynamic product. Both methyls and the hydroxyl are equatorial.^[1]
- Axial-Hydroxyl (2,6-trans): Methyls are equatorial, but OH is axial (often stabilized by intramolecular H-bonding to ring oxygen, though less likely in 4-OH pyrans compared to 3-OH).
- Meso (Cis-Methyls): One methyl axial, one equatorial (high energy) or ring distortion.

Note: In the context of drug synthesis (e.g., TBK/IKK inhibitors), the all-cis or all-trans relationship is critical for binding affinity.

Spectroscopic Data Analysis (1H NMR, 13C NMR, MS)

A. 1H NMR Spectroscopy: The Diagnostic Tool

The proton NMR spectrum is the primary method for assigning relative stereochemistry. The key diagnostic feature is the Vicinal Coupling Constant (

) between the carbinol proton (H4) and the flanking methine protons (H3/H5).

Representative Data Profile (400 MHz, CDCl

)

Values are representative of the thermodynamic (all-equatorial) isomer.

Position	Proton Type	(ppm)	Multiplicity	(Hz)	Assignment Logic
H4	Carbinol (CH-OH)	3.10 – 3.30	Triplet (t)	Hz	Axial H4 coupled to two axial H3/H5 protons indicates equatorial OH.
H2/H6 (eq)	Ether (O-CH)	3.90 – 4.05	Ddd		Equatorial proton adjacent to oxygen (deshielded).
H2/H6 (ax)	Ether (O-CH)	3.30 – 3.50	Triplet (app)		Axial proton, shielded relative to equatorial.
H3/H5	Methine (CH-Me)	1.50 – 1.70	Multiplet	Complex	Overlaps; key coupling partner to H4.
Me-3/Me-5	Methyl	0.95 – 1.05	Doublet (d)	Hz	Characteristic doublet for methyl on secondary carbon.
OH	Hydroxyl	1.5 – 2.5	Broad s	-	Variable; disappears with D O shake.

Stereochemical Diagnosis via Coupling Constants (Karplus Analysis)

- Case 1: Equatorial OH (Axial H4)
 - H4 is axial. H3 and H5 are axial (assuming equatorial methyls).
 - Dihedral angle
 θ
.
◦ Observed
 J_{H4H3}
and
 J_{H4H5}
: Large (9–11 Hz).
 - Appearance of H4: Triplet (t) with large splitting.
- Case 2: Axial OH (Equatorial H4)
 - H4 is equatorial. H3 and H5 are axial.
 - Dihedral angle
 θ
.
◦ Observed
 J_{H4H3}
and
 J_{H4H5}
: Small (2–5 Hz).
 - Appearance of H4: Narrow triplet or broad singlet.

B. ¹³C NMR Spectroscopy

The carbon spectrum confirms the symmetry and substitution pattern.

Position	Carbon Type	(ppm)	Notes
C4	CH-OH	70.0 – 76.0	Shift varies with stereochemistry (Equatorial OH typically downfield of Axial).
C2/C6	O-CH	68.0 – 73.0	Ether carbons.
C3/C5	CH-Me	35.0 – 40.0	Methine carbons.
Me	CH	13.0 – 18.0	Equatorial methyls are typically downfield of axial methyls.

C. Mass Spectrometry (EI/ESI)

- Molecular Ion:

Da (Calculated for C

H

O

).

- Fragmentation (EI):

- m/z 130:

(Weak).

- m/z 112:

. Loss of water is facile, especially for axial alcohols (elimination).

- m/z 85-87: Ring fragmentation (loss of fragments like acetaldehyde or propene).

Experimental Protocol: Synthesis & Isolation

To obtain high-quality spectroscopic data, the compound is typically prepared via the reduction of 3,5-dimethyltetrahydropyran-4-one.

Step 1: Reduction Protocol

- Reagents: Dissolve 3,5-dimethyltetrahydropyran-4-one (1.0 equiv) in anhydrous THF or Methanol at 0°C.

- Addition: Add NaBH

(1.5 equiv) portion-wise. (Use L-Selectride for stereoselective axial delivery if desired).

- Reaction: Stir at 0°C for 1h, then warm to RT. Monitor by TLC (stain with Anisaldehyde; ketone stains orange/red, alcohol stains blue/purple).

- Workup: Quench with sat. NH

Cl. Extract with EtOAc (3x). Dry over Na

SO

.

- Purification: Flash chromatography (Hexanes:EtOAc gradient).

Step 2: Sample Preparation for NMR

- Solvent: CDCl

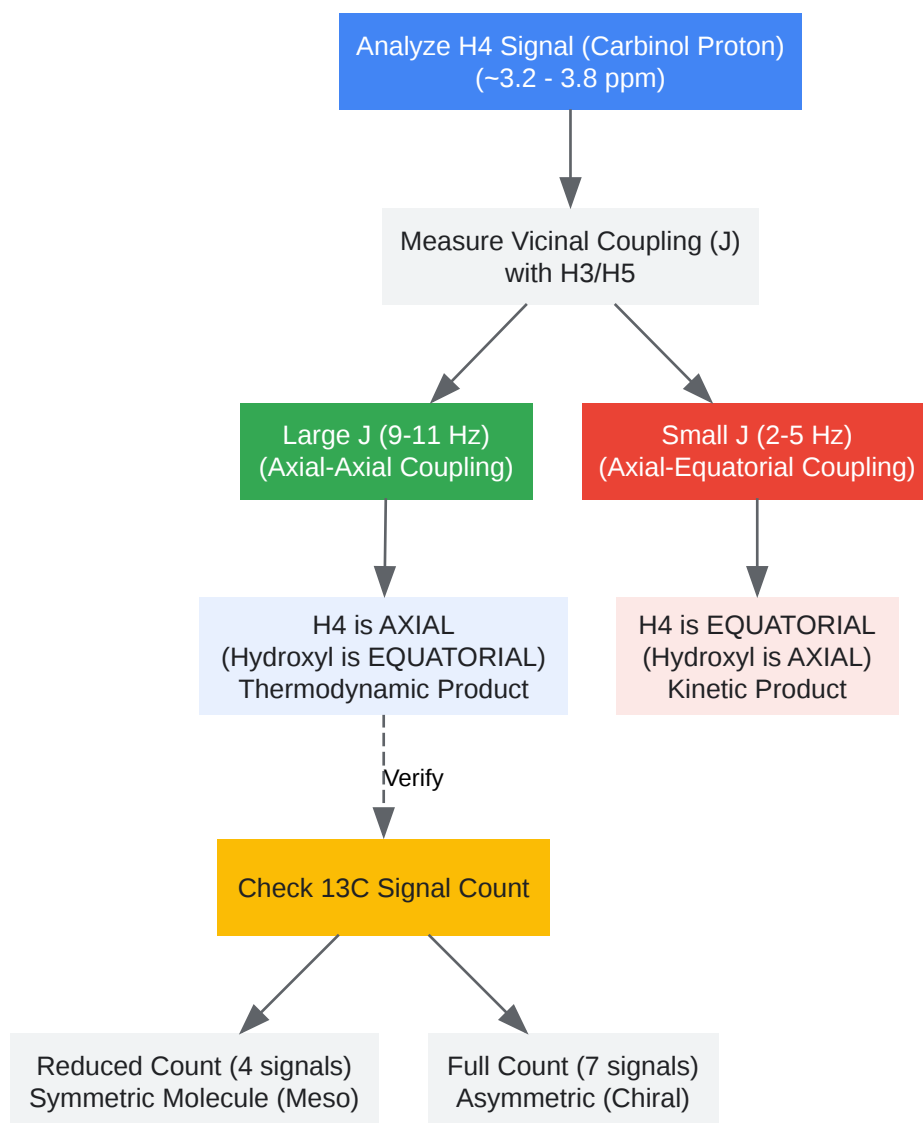
is standard.^[2] Use Benzene-

if signal overlap occurs between H4 and H2/H6 (benzene induces shifts that often resolve overlapping multiplets in cyclic ethers).

- Concentration: ~10 mg in 0.6 mL solvent.

Decision Logic for Stereochemical Assignment

The following diagram illustrates the logical flow for determining the stereochemistry of your isolated **3,5-dimethyloxan-4-ol** sample based on ^1H NMR data.



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Caption: Logic flow for assigning relative stereochemistry at C4 using H-H coupling constants.

References

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- Patent Reference (Application Context): US Patent App. 2016/0376283.[3] "TBK/IKK Inhibitor Compounds and Uses Thereof." (Cites **3,5-dimethyloxan-4-ol** as intermediate). [Link](#)

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Sources

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of 3,5-Dimethyloxan-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1524051/docs#technical-guide-spectroscopic-profiling-of-3-5-dimethyloxan-4-ol\]](https://www.benchchem.com/product/b1524051/docs#technical-guide-spectroscopic-profiling-of-3-5-dimethyloxan-4-ol)

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